

Safe Disposal of 3,3-Bis(methoxymethyl)-2,6-dimethylheptane: A Procedural Guide

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Compound of Interest

Compound Name: 3,3-Bis(methoxymethyl)-2,6-dimethylheptane

Cat. No.: B164586

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For laboratory professionals, researchers, and scientists engaged in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides essential safety and logistical information for the disposal of **3,3-Bis(methoxymethyl)-2,6-dimethylheptane** (CAS Number: 129228-11-1), a flammable and hazardous chemical compound. Adherence to these procedures is critical for minimizing environmental impact and safeguarding personnel.

Hazard Profile and Safety Summary

3,3-Bis(methoxymethyl)-2,6-dimethylheptane is classified as a flammable liquid that is harmful if swallowed, causes skin irritation, and can result in serious eye damage.^{[1][2]} It is also toxic to aquatic life with long-lasting effects.^{[2][3][4][5]} Before handling, it is crucial to review the full Safety Data Sheet (SDS) and be equipped with the appropriate personal protective equipment (PPE), including gloves, and eye/face protection.^{[2][5]}

Quantitative Data Summary

A summary of the key physical and chemical properties of **3,3-Bis(methoxymethyl)-2,6-dimethylheptane** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C13H28O2[1][2]
Molecular Weight	216.36 g/mol [1][2]
CAS Number	129228-11-1[1][2]
Appearance	Liquid[6]
Boiling Point	205.2 ± 8.0 °C at 760 mmHg[6]
Flash Point	38.1 ± 18.0 °C[6]
UN Number	1993[1]

Step-by-Step Disposal Protocol

The disposal of **3,3-Bis(methoxymethyl)-2,6-dimethylheptane** must be conducted in a manner that is compliant with local, state, and federal regulations. The following protocol outlines the necessary steps for its safe disposal.

1. Initial Assessment and Waste Segregation:

- Identify all waste streams containing **3,3-Bis(methoxymethyl)-2,6-dimethylheptane**. This includes pure surplus chemical, reaction mixtures, and contaminated materials (e.g., paper towels, gloves, and glassware).
- Segregate the chemical waste from non-hazardous laboratory trash. Do not mix with incompatible waste materials.

2. Containerization and Labeling:

- Use a dedicated, properly sealed, and clearly labeled waste container for collecting liquid waste of **3,3-Bis(methoxymethyl)-2,6-dimethylheptane**. The container must be made of a material compatible with the chemical.
- The label should clearly indicate "Hazardous Waste" and list the full chemical name: "**3,3-Bis(methoxymethyl)-2,6-dimethylheptane**". Include the appropriate hazard pictograms (e.g., flammable, irritant, environmental hazard).

3. Handling and Storage of Waste:

- All handling of the waste must be performed in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate PPE.
- Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area away from sources of ignition such as heat, sparks, and open flames.[\[2\]](#)[\[4\]](#)[\[5\]](#)

4. Professional Disposal:

- The primary method for the disposal of **3,3-Bis(methoxymethyl)-2,6-dimethylheptane** is through a licensed and certified professional waste disposal service.[\[1\]](#) Do not attempt to dispose of this chemical down the drain or with regular laboratory trash.[\[1\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. They will have established procedures and contracts with qualified disposal companies.
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS) to ensure they have all the necessary information for safe handling and transport.

5. Decontamination of Labware:

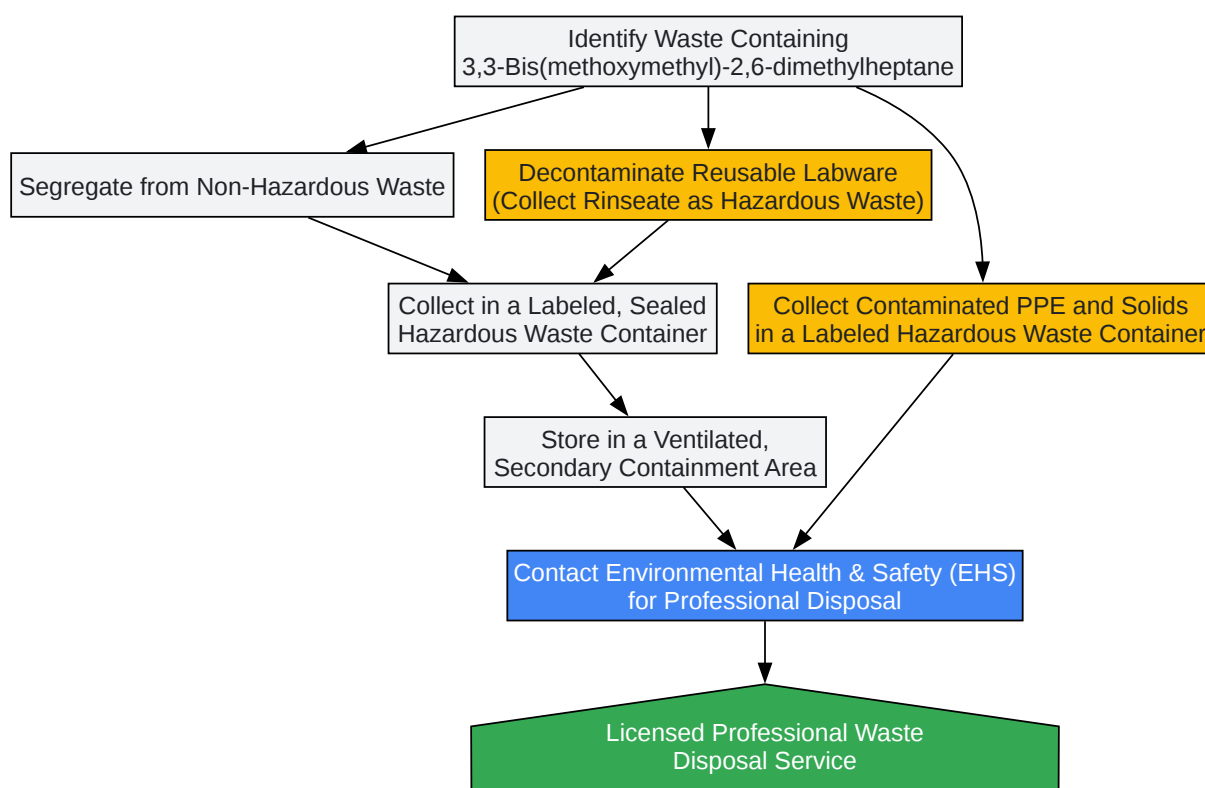
- Thoroughly decontaminate any reusable labware that has come into contact with **3,3-Bis(methoxymethyl)-2,6-dimethylheptane**.
- Rinse the labware with a suitable solvent (e.g., acetone or ethanol) in a chemical fume hood. The solvent rinseate must be collected and disposed of as hazardous waste.
- After the initial solvent rinse, the labware can be washed with soap and water.

6. Disposal of Contaminated PPE:

- Contaminated disposable gloves, and other solid materials should be collected in a separate, clearly labeled hazardous waste bag or container.
- Dispose of this solid waste through the licensed professional waste disposal service.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3,3-Bis(methoxymethyl)-2,6-dimethylheptane**.



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Caption: Disposal workflow for **3,3-Bis(methoxymethyl)-2,6-dimethylheptane**.

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